

An In-depth Technical Guide to 3-Benzyloxazolidine (CAS Number: 13657-16-4)

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Compound of Interest

Compound Name: 3-Benzyloxazolidine

Cat. No.: B084538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Benzyloxazolidine**, a heterocyclic compound with potential applications in synthetic chemistry and drug discovery. This document details its chemical and physical properties, synthesis, reactivity, and safety information.

Core Properties of 3-Benzyloxazolidine

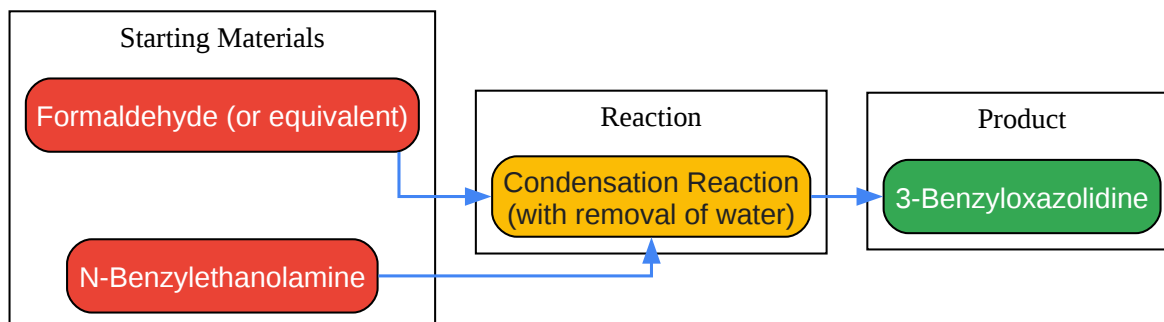
3-Benzyloxazolidine, also known as 3-(Phenylmethyl)oxazolidine, is a colorless to light yellow liquid. Its fundamental properties are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	13657-16-4	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2]
Molecular Weight	163.22 g/mol	[1][2]
Physical State	Liquid (at 20°C)	[1]
Appearance	Colorless to Light yellow clear liquid	[1]
Boiling Point	127 °C at 18 mmHg	[1]
Purity	>98.0% (GC)	[1]
Storage Temperature	Room temperature (recommended in a cool, dark place <15°C)	[1]
Storage Conditions	Store under inert gas; Air sensitive	[1]

Synthesis and Reactivity

The synthesis of the **3-benzyloxazolidine** ring system is a key step in the development of various biologically active molecules. While a specific, detailed protocol for **3-Benzyloxazolidine** was not found in the immediate search, a general and chemically sound method involves the condensation of N-benzylethanolamine with a formaldehyde equivalent.

A plausible synthetic workflow is outlined below:



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Caption: General synthetic workflow for **3-Benzyloxazolidine**.

Experimental Protocol: General Synthesis of Oxazolidines

The following is a generalized experimental protocol for the synthesis of oxazolidines from β -amino alcohols and aldehydes, which can be adapted for **3-Benzyloxazolidine**.

Materials:

- N-benzyloethanolamine (1.0 eq)
- Formaldehyde (or paraformaldehyde) (1.1 eq)
- Toluene (or another suitable aprotic solvent)
- Dean-Stark apparatus
- Catalytic amount of p-toluenesulfonic acid (optional)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add N-benzyloethanolamine and toluene.

- Add formaldehyde (or paraformaldehyde) and a catalytic amount of p-toluenesulfonic acid to the flask.
- Heat the reaction mixture to reflux and continue heating until the theoretical amount of water has been collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography.

Applications in Drug Development

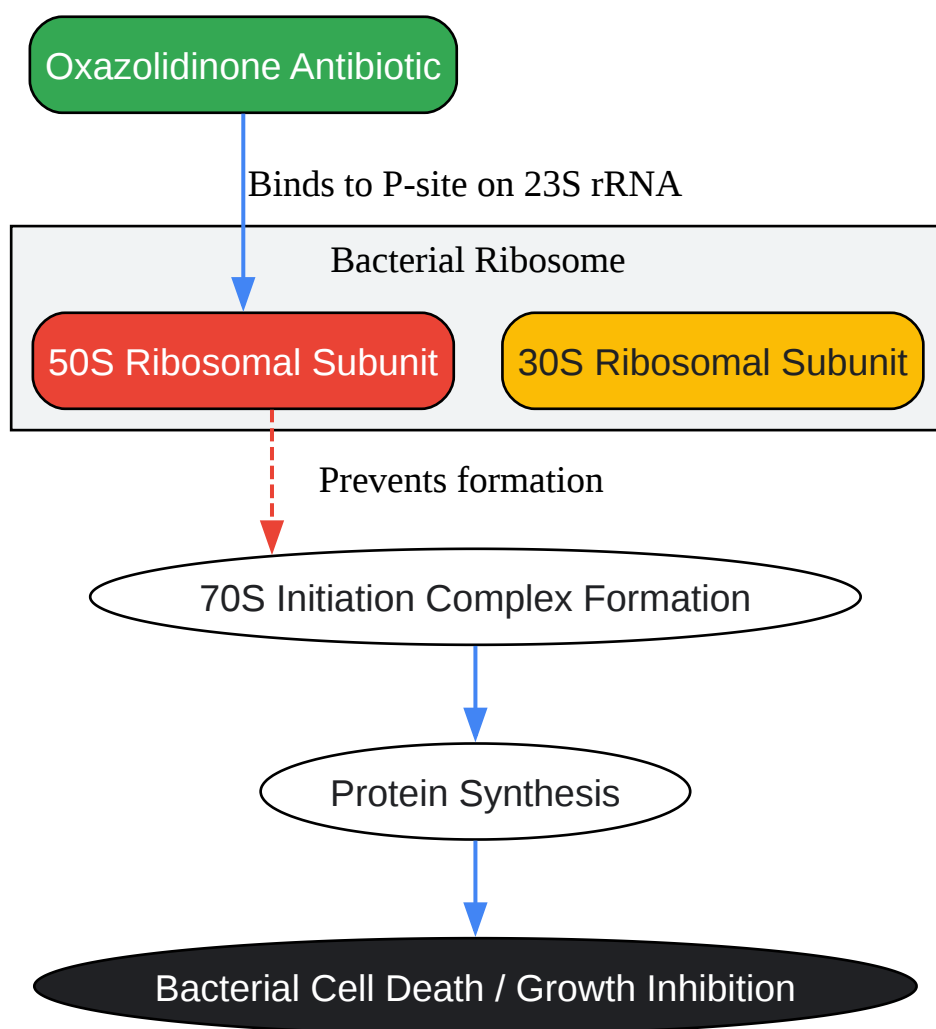
The oxazolidine and, more specifically, the related oxazolidinone ring systems are important scaffolds in medicinal chemistry, exhibiting a wide range of biological activities. While the direct biological activity of **3-Benzylloxazolidine** is not extensively documented, its derivatives have been investigated for various therapeutic applications.

- **Antihyperglycemic Activity:** Derivatives of 3-benzyl-2-phenyl-4(5H)-(substituted phenylhydrazino)-1,3-oxazolidines have been synthesized and evaluated for their antihyperglycemic properties.^[3]
- **Antimicrobial and Antifungal Activity:** The oxazolidine ring is a core component of several antimicrobial agents. Novel synthesized 3-benzyl-2-(4'-substituted phenyl)-4(5H)-(4''-nitrophenyl amino)-1,3-oxazolidines have shown inhibitory activity against various bacteria and fungi.
- **Anticancer Potential:** The broader class of oxazolidine derivatives has been explored for anticancer properties.

The primary role of **3-Benzylloxazolidine** in drug development is likely as a versatile building block for the synthesis of more complex and biologically active molecules.

Mechanism of Action of Related Oxazolidinone Antibiotics

While **3-Benzylloxazolidine** is an oxazolidine, the closely related oxazolidinone class of antibiotics has a well-defined mechanism of action. They are protein synthesis inhibitors that act on an early stage of translation. This mechanism is distinct from many other classes of antibiotics.



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Caption: Mechanism of action of oxazolidinone antibiotics.

Safety and Handling

3-Benzylloxazolidine is classified as acutely toxic if swallowed. Standard laboratory safety precautions should be observed when handling this compound.

Hazard Information	Precautionary Statements
GHS Pictogram: GHS07 (Exclamation Mark)	P264: Wash skin thoroughly after handling.
Signal Word: Warning	P270: Do not eat, drink or smoke when using this product.
Hazard Statements: H302 (Harmful if swallowed)	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P501: Dispose of contents/container to an approved waste disposal plant.	

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.
- Use in a well-ventilated area or under a fume hood.

In case of exposure:

- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.
- If on skin: Wash with plenty of water.
- If in eyes: Rinse cautiously with water for several minutes.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

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References

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